

Technical Guide: ¹H NMR Characterization of 5-Ethynylindoline Hydrochloride

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Compound of Interest

Compound Name: 5-Ethynylindoline hydrochloride

CAS No.: 2097953-06-3

Cat. No.: B1489972

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Executive Summary

5-Ethynylindoline hydrochloride is a high-value scaffold, primarily utilized as a "click-ready" precursor in fragment-based drug discovery (FBDD). Unlike its indole counterparts, the indoline core possesses a distinct 3D geometry (sp^3 character at C2/C3) that improves solubility and metabolic stability profiles.

This guide provides a rigorous framework for characterizing this molecule using ¹H NMR. It specifically addresses the analytical challenges posed by the hydrochloride salt form—namely, solubility limitations in non-polar solvents and the diagnostic utility of exchangeable ammonium protons.

Comparative Analysis: Methodologies & Forms

Form Selection: HCl Salt vs. Free Base

The choice of form dictates the analytical strategy. The HCl salt is the preferred storage form due to oxidation resistance, but it complicates NMR solvent selection.

Feature	5-Ethynylindoline HCl Salt	5-Ethynylindoline Free Base
State	Crystalline Solid (Stable)	Viscous Oil / Low-melt Solid (Oxidation Prone)
Solubility	High in DMSO, MeOH, Water	High in CHCl ₃ , DCM, EtOAc
NMR Solvent	DMSO-d ₆ (Recommended) or D ₂ O	CDCl ₃ (Standard)
Key NMR Feature	Distinct broad NH ₂ ⁺ peaks (9-11 ppm)	Single broad NH peak (~3-5 ppm)
Stability	High (Months at -20°C)	Low (Rapidly oxidizes to indole)

Analytical Method Comparison

While LC-MS confirms mass, it cannot distinguish between the indoline (dihydro) and indole (aromatic) forms effectively if oxidation occurs in the source. ¹H NMR is the definitive method for structural validation.

- NMR vs. HPLC-UV: HPLC checks purity but lacks structural fidelity. NMR confirms the integrity of the sp³ carbons (C2/C3), ensuring the molecule has not oxidized to the planar indole.
- NMR vs. IR: IR shows the alkyne stretch (~2100 cm⁻¹), but NMR quantifies the ratio of alkyne to the aromatic core, detecting potential polymerization.

Experimental Protocol

Sample Preparation (HCl Salt)

The hydrochloride salt is sparingly soluble in CDCl₃. Forcing it into CDCl₃ results in poor signal-to-noise (S/N) and line broadening.

- Recommended Solvent: DMSO-d₆ (99.9% D).
- Concentration: 10–15 mg in 0.6 mL solvent.

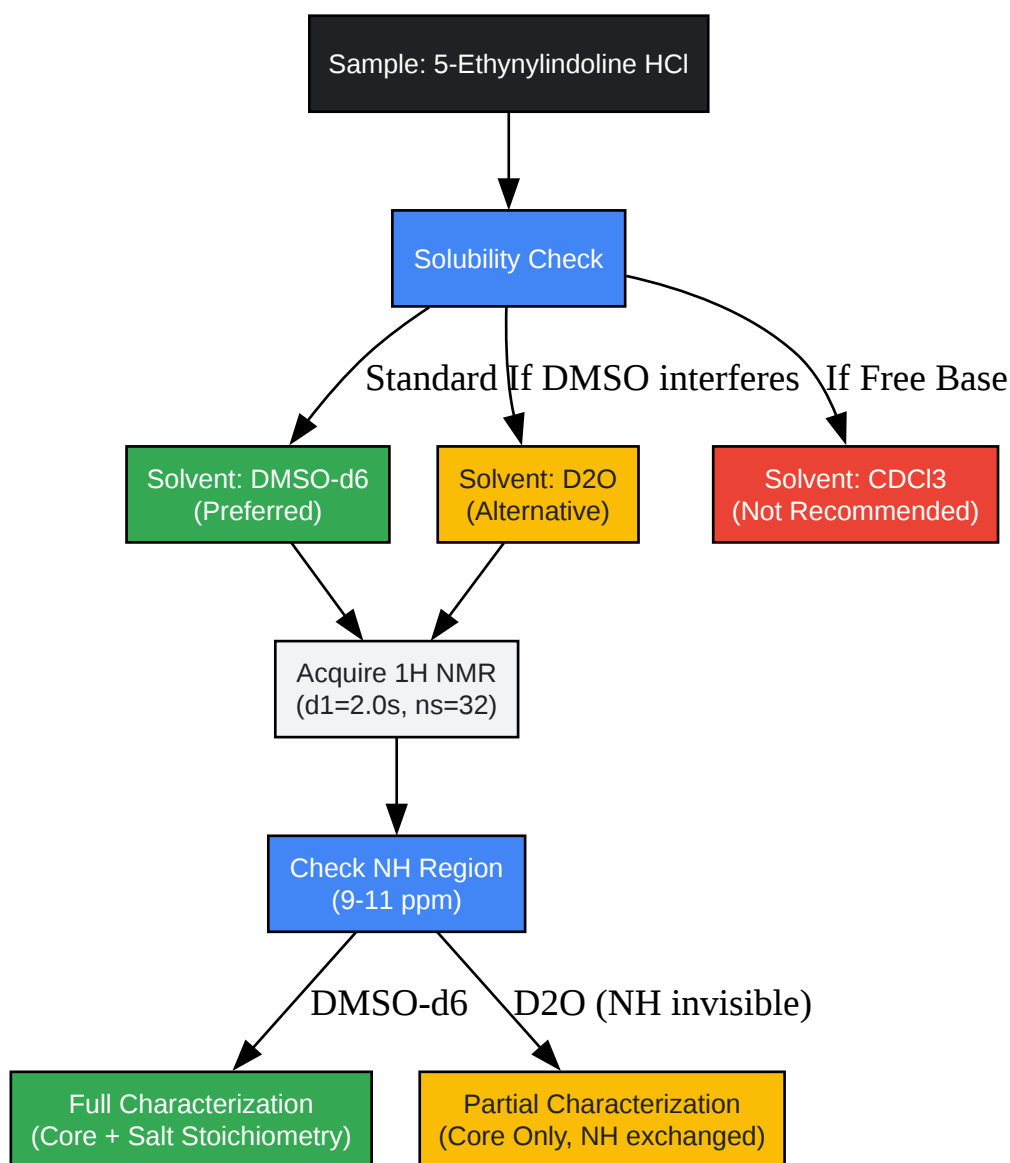
- Tube: 5mm high-precision NMR tube.
- Temperature: 298 K (25°C).

Acquisition Parameters (400 MHz or higher)

- Pulse Sequence: Standard 1H (zg30).
- Relaxation Delay (D1): 2.0 seconds (Essential for accurate integration of the alkyne proton).
- Scans (NS): 16–32 (Sufficient for >10 mg sample).
- Spectral Width: -2 to 14 ppm (To capture downfield ammonium protons).

Workflow Diagram

The following Graphviz diagram outlines the decision logic for solvent selection and acquisition.



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Caption: Decision matrix for solvent selection. DMSO-d6 is prioritized to observe the ammonium salt protons, which are critical for confirming the HCl stoichiometry.

Spectral Analysis & Assignment

The Diagnostic Regions

The spectrum of 5-Ethynylindoline HCl in DMSO-d₆ is divided into four distinct zones.

Region	Shift (δ ppm)	Multiplicity	Assignment	Diagnostic Value
Ammonium	9.0 – 11.0	Broad Singlet (2H)	Indoline NH_2^+	Confirms salt formation. Disappears in D_2O .
Aromatic	7.1 – 7.4	Multiplets (3H)	Ar-H (C4, C6, C7)	Coupling pattern confirms 1,2,4-substitution.
Alkyne	3.9 – 4.1	Singlet (1H)	$\text{C}\equiv\text{C-H}$	Critical Purity Marker. Absence indicates precursor (iodo) or degradation.
Aliphatic	3.0 – 3.7	Two Triplets (4H)	Indoline C2, C3	Confirms indoline ring integrity (not indole).

Detailed Assignment (DMSO- d_6)

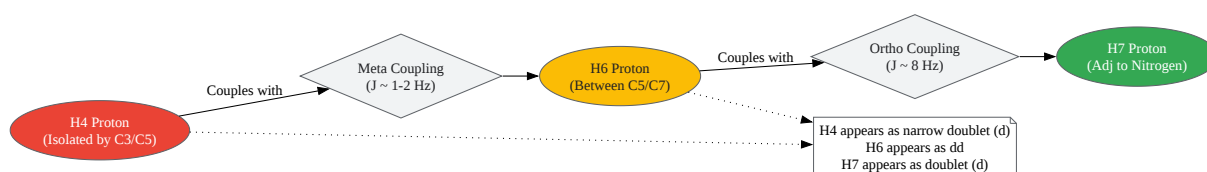
Note: Chemical shifts are estimates based on substituent effects on the indoline core.

- The Alkyne Proton (δ ~4.0 ppm):
 - Unlike phenylacetylene (δ ~3.0 ppm), the alkyne proton here may shift slightly depending on concentration and stacking effects. It appears as a sharp singlet.
 - Validation: If this peak is a multiplet, check for long-range coupling or impurities.
- The Indoline Core (δ 3.0 - 3.7 ppm):
 - C2-H (Adjacent to N): Triplet, ~3.6–3.7 ppm.^[1] Deshielded by the cationic nitrogen.
 - C3-H (Benzylic): Triplet, ~3.0–3.1 ppm.

- Logic: In the oxidized indole impurity, these signals disappear and are replaced by aromatic protons at δ 6.5 (C3) and δ 7.2 (C2). This is the primary stability check.
- Aromatic Region (δ 7.1 - 7.4 ppm):
 - H4 (Ortho to Alkyne): Doublet ($J \sim 1.5$ Hz).
 - H6 (Ortho to Alkyne): Doublet of Doublets ($J \sim 8.0, 1.5$ Hz).
 - H7 (Ortho to Nitrogen): Doublet ($J \sim 8.0$ Hz).^[1]

Structural Logic Diagram

The following diagram visualizes the coupling relationships used to assign the aromatic protons.



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Caption: Spin system connectivity for the aromatic ring. H4 and H6 show small meta-coupling, while H6 and H7 show strong ortho-coupling.

Troubleshooting & Validation

Common Impurities

Impurity	NMR Signature	Source
5-Iodoindoline	Missing singlet at ~4.0 ppm.	Unreacted precursor.
5-Ethynylindole	Loss of triplets at 3.0-3.7 ppm; new peaks at 6.5/7.2 ppm.	Oxidation (Air exposure).
Ethanol/Ether	Triplet/Quartet (1.1/3.6 ppm) or Quartet (3.4 ppm).	Recrystallization solvents. [2]
Water	Broad peak at 3.33 ppm (DMSO) or 4.79 ppm (D ₂ O).	Hygroscopic salt absorption.

The "D₂O Shake" Test

If the region around 3.5-4.5 ppm is crowded (overlapping with water or solvent peaks), perform a D₂O shake:

- Run standard spectrum in DMSO-d₆.
- Add 1 drop of D₂O to the tube and shake.
- Re-run.[\[2\]](#)
- Result: The NH₂⁺ peaks (9-11 ppm) will vanish. The Alkyne CH (4.0 ppm) will remain. This distinguishes the alkyne proton from any exchangeable impurities.

References

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- Katritzky, A. R., et al. (2005).[\[4\]](#) Low-temperature ¹H and ¹³C NMR Spectra of N-substituted 1,2,3,4-tetrahydropyrazino[1,2-a]indoles. Magnetic Resonance in Chemistry, 43(5), 351-358.

[4] [Link](#)(Cited for comparative indoline core assignments).

- Reich, H. J. (2023). Structure Determination Using Spectroscopic Methods: ¹H NMR Chemical Shifts. University of Wisconsin-Madison. [Link](#)

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